

Application Notes and Protocols: Measuring GPX4 Activity Following Treatment with Activator 1

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Compound of Interest

Compound Name: GPX4 activator 1

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Introduction

Glutathione Peroxidase 4 (GPX4) is a unique, monomeric, selenium-dependent enzyme that plays a critical role in cellular defense against oxidative stress by specifically reducing lipid hydroperoxides within biological membranes and lipoproteins.[1][2] Unlike other members of the glutathione peroxidase family, GPX4 can directly detoxify complex lipid peroxides, thereby preventing membrane damage and a form of iron-dependent regulated cell death known as ferroptosis.[2][3][4] Given its central role in inhibiting ferroptosis, GPX4 has emerged as a compelling therapeutic target for a variety of diseases, including neurodegenerative disorders, cardiovascular diseases, and cancer.[2][4]

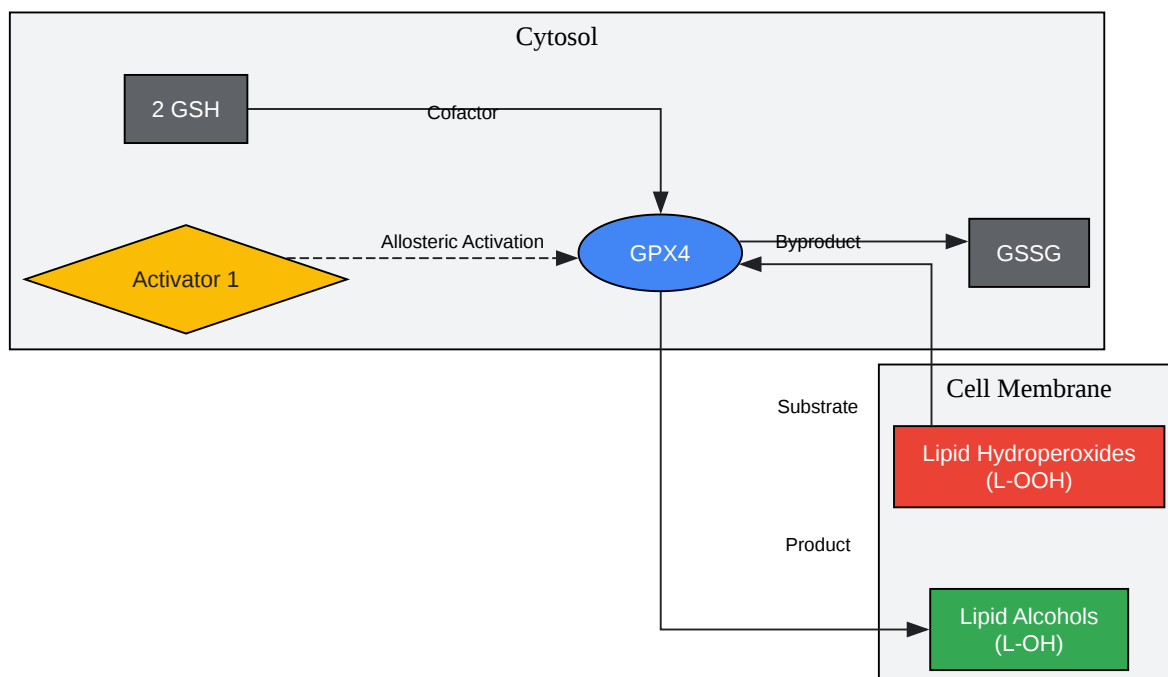
The development of small molecule activators of GPX4 represents a promising therapeutic strategy to enhance cellular antioxidant capacity and protect against lipid peroxidation-mediated damage.[2] "Activator 1" (also referred to as Compound A9) is an allosteric activator of GPX4 with a reported EC50 of 19.19 μ M and a Kd of 5.86 μ M.[5] By binding to an allosteric

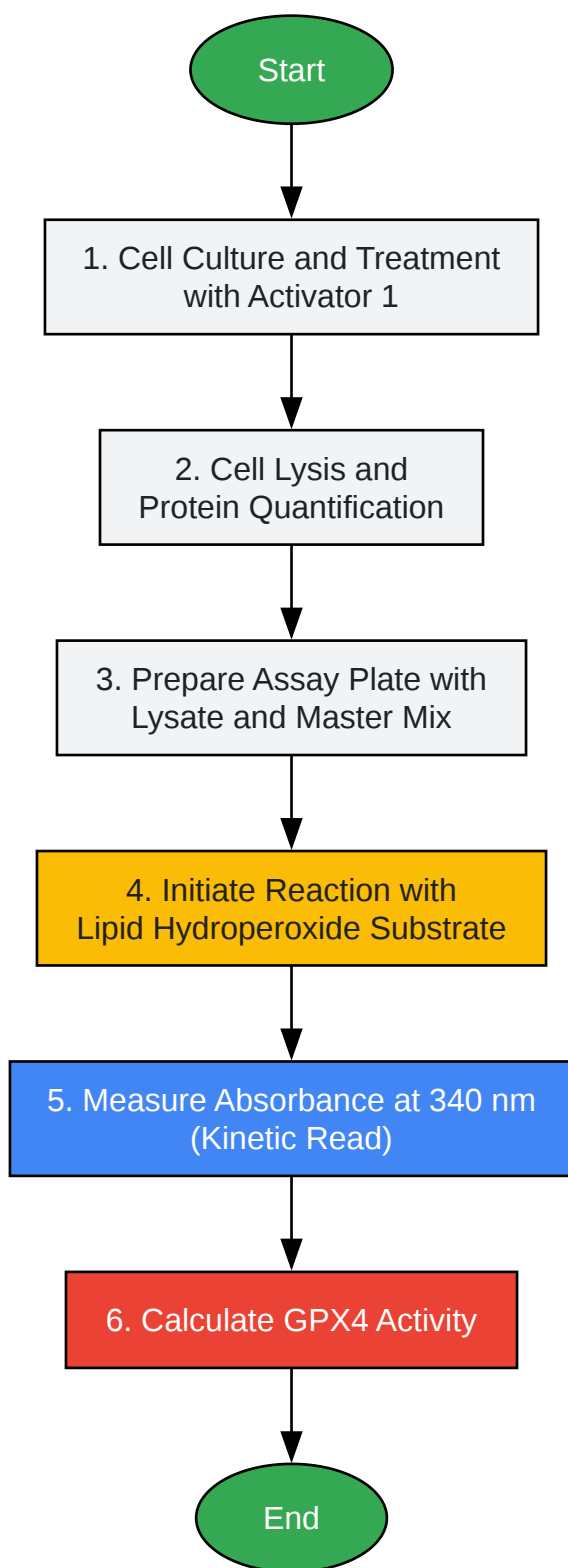
site, Activator 1 enhances the catalytic activity of GPX4, thereby increasing the reduction of lipid hydroperoxides and protecting cells from ferroptosis.[5][6]

These application notes provide detailed protocols for measuring the activity of GPX4 in response to treatment with Activator 1. The described methods are essential for researchers and drug development professionals seeking to characterize the efficacy and mechanism of action of GPX4 activators.

Signaling Pathway and Mechanism of Action

GPX4 exerts its protective effects by catalyzing the reduction of lipid hydroperoxides (L-OOH) to their corresponding non-toxic lipid alcohols (L-OH) using reduced glutathione (GSH) as a cofactor. In this process, GSH is oxidized to glutathione disulfide (GSSG).[4] Activator 1 enhances this catalytic activity through allosteric modulation.





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